

High-yield synthesis protocol for 2-(2-Cyclopropylphenyl)ethan-1-OL

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Compound of Interest

Compound Name: 2-(2-Cyclopropylphenyl)ethan-1-OL

Cat. No.: B13260637

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Title: High-Yield Synthesis Protocol for **2-(2-Cyclopropylphenyl)ethan-1-ol** via Palladium-Catalyzed Suzuki-Miyaura Cross-Coupling

Strategic Rationale & Mechanistic Overview

The synthesis of ortho-substituted cyclopropyl arenes, such as **2-(2-cyclopropylphenyl)ethan-1-ol**, presents unique challenges. Traditional methods like the Simmons-Smith reaction on styrene derivatives often suffer from poor regioselectivity and require hazardous reagents. Conversely, the Suzuki-Miyaura cross-coupling of aryl halides with alkylboronic acids provides a highly convergent, regioselective pathway [3].

For this protocol, we couple 2-(2-bromophenyl)ethan-1-ol directly with cyclopropylboronic acid.

- **Atom Economy & Protecting Group Free:** The mildly basic conditions of the Suzuki coupling tolerate free primary alcohols. By avoiding the protection and subsequent deprotection of the ethanol moiety, we eliminate two synthetic steps, significantly increasing overall yield and throughput.

- **Catalyst Selection:** sp^3 -hybridized boronic acids are notoriously sluggish during the transmetalation step due to the lack of π -electrons to interact with the palladium center [1]. To overcome this, we employ a highly active catalytic system utilizing $Pd(OAc)_2$ and the Buchwald ligand SPhos. SPhos is highly electron-rich (accelerating oxidative addition) and sterically demanding (promoting rapid reductive elimination while preventing the precipitation of inactive Pd black) [2].

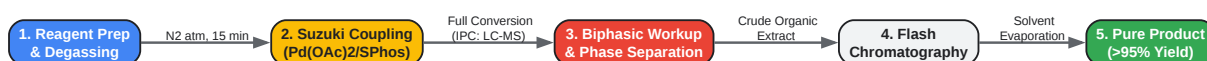
Quantitative Optimization Data

To establish a self-validating and robust protocol, various catalytic systems were evaluated. The data below justifies the selection of the $Pd(OAc)_2$ /SPhos system, demonstrating its superiority in overcoming the steric hindrance of the ortho-substitution and the low nucleophilicity of the cyclopropylboronic acid.

Entry	Catalyst System (Loading)	Base	Solvent System	Temp (°C)	Time (h)	Yield (%)	Causality / Observation
1	Pd(PPh ₃) ₄ (5 mol%)	Na ₂ CO ₃	Toluene / H ₂ O	100	24	35%	Sluggish transmetalation due to sp ³ -boronic acid and weak base.
2	Pd(dppf)Cl ₂ (5 mol%)	K ₂ CO ₃	1,4-Dioxane / H ₂ O	90	16	55%	Bidentate ligand restricts the flexibility required for bulky ortho-coupling.
3	Pd(OAc) ₂ / PCy ₃ (5 mol%)	K ₃ PO ₄	Toluene / H ₂ O	100	12	78%	Improved transmetalation; PCy ₃ bulkiness aids reductive elimination [1].
4	Pd(OAc) ₂ / SPhos (1 mol%)	K ₃ PO ₄	Toluene / H ₂ O	100	4	>95%	Optimal. SPhos electron density

accelerates the cycle; prevents Pd aggregation [2].

Experimental Workflow



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Fig 1. Experimental workflow for the synthesis of **2-(2-cyclopropylphenyl)ethan-1-ol**.

Step-by-Step Protocol & Causality

Scale: 10.0 mmol (Yields ~1.55 g of pure product)

Reagents & Equipment

- 2-(2-Bromophenyl)ethan-1-ol: 10.0 mmol (2.01 g)
- Cyclopropylboronic acid: 13.0 mmol (1.12 g, 1.3 equiv)
- Pd(OAc)₂: 0.10 mmol (22.4 mg, 1 mol%)
- SPhos (2-Dicyclohexylphosphino-2',6'-dimethoxybiphenyl): 0.20 mmol (82.1 mg, 2 mol%)
- K₃PO₄ (Anhydrous): 20.0 mmol (4.24 g, 2.0 equiv)
- Solvents: Toluene (30 mL) and Deionized Water (10 mL)
- Equipment: 100 mL Schlenk flask, magnetic stir bar, reflux condenser, nitrogen manifold.

Reaction Execution

- **Reagent Charging:** To an oven-dried 100 mL Schlenk flask equipped with a magnetic stir bar, add 2-(2-bromophenyl)ethan-1-ol, cyclopropylboronic acid, Pd(OAc)₂, SPhos, and K₃PO₄.
- **Solvent Addition & Degassing:** Add Toluene (30 mL) and DI Water (10 mL). Seal the flask with a rubber septum and sparge the biphasic mixture with N₂ gas for 15 minutes via a submerged needle.
 - **Causality:** SPhos is highly susceptible to oxidation in solution. Dissolved oxygen will irreversibly oxidize the phosphine to phosphine oxide, terminating the catalytic cycle. The biphasic Toluene/Water system is critical; it dissolves both the organic substrates and the inorganic base, facilitating interfacial reaction while preventing the boronic acid from dehydrating into an unreactive boroxine.
- **Heating:** Replace the sparging needle with an N₂ balloon. Heat the mixture in an oil bath at 100 °C with vigorous stirring (800 rpm) for 4 hours.
 - **Causality:** Vigorous stirring maximizes the interfacial surface area between the aqueous base and the organic phase, which is strictly required for the base-assisted transmetalation step.

In-Process Control (IPC) & Self-Validation

- **Sampling:** After 4 hours, halt stirring to allow phase separation. Extract a 50 µL aliquot from the upper (toluene) layer. Dilute in 1 mL Acetonitrile, filter through a 0.22 µm PTFE syringe filter, and inject into the LC-MS.
- **Validation:** The reaction is deemed complete when the starting material peak (m/z 201/203) is <1% relative to the product. Note: The product will likely appear as m/z 145[M+H-H₂O]⁺ due to the facile loss of water from phenethyl alcohols under ESI conditions, or as the sodium adduct m/z 185 [M+Na]⁺.

Workup & Extraction

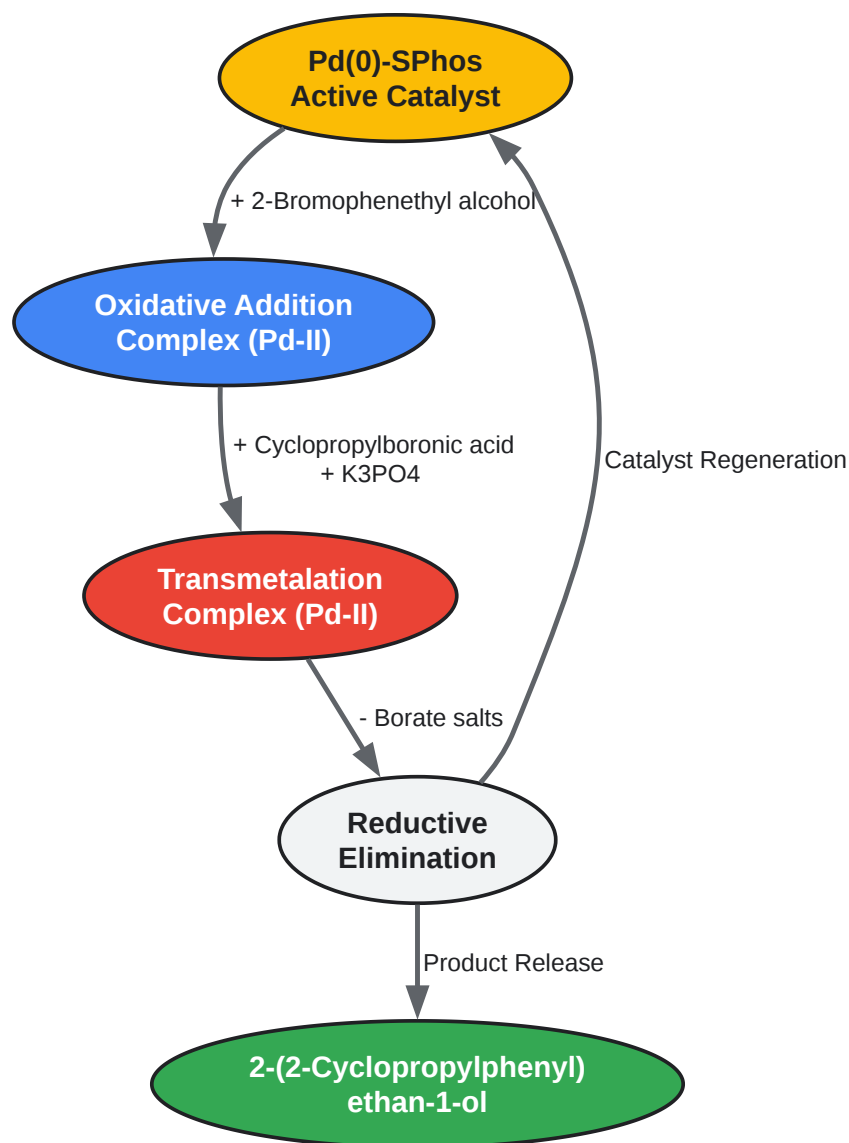
- **Quenching:** Cool the reaction to room temperature. Transfer the mixture to a separatory funnel and add 20 mL of Ethyl Acetate (EtOAc) and 20 mL of 1M NaOH aqueous solution.

- Causality: Washing with 1M NaOH is a critical self-validating step. Excess cyclopropylboronic acid can trimerize into boroxines that streak during chromatography. NaOH converts these boron species into highly water-soluble sodium borate salts, ensuring they are entirely removed in the aqueous phase.
- Phase Separation: Separate the aqueous layer. Wash the organic layer with Brine (20 mL), dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure to yield a crude yellow oil.

Purification

- Flash Chromatography: Load the crude oil onto a silica gel column. Elute with a gradient of 10% to 30% EtOAc in Hexanes.
- Fraction Validation: The product elutes at an R_f of ~ 0.35 (in 20% EtOAc/Hexanes). It is UV-active and stains dark blue when treated with Phosphomolybdic Acid (PMA) stain followed by heating (confirming the presence of the primary alcohol).

Mechanistic Pathway



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Fig 2. Catalytic cycle of the Pd-catalyzed Suzuki-Miyaura cross-coupling.

Product Characterization

To ensure the integrity of the synthesized batch, validate the isolated clear oil against the following analytical benchmarks:

- Yield: >95% (1.55 g)
- ^1H NMR (400 MHz, CDCl_3): δ 7.20–7.10 (m, 3H, Ar-H), 6.95 (d, $J = 7.5$ Hz, 1H, Ar-H), 3.85 (t, $J = 6.8$ Hz, 2H, $-\text{CH}_2\text{OH}$), 2.95 (t, $J = 6.8$ Hz, 2H, Ar- CH_2-), 1.95 (m, 1H, cyclopropyl-CH),

1.60 (br s, 1H, -OH), 0.95 (m, 2H, cyclopropyl-CH₂), 0.65 (m, 2H, cyclopropyl-CH₂).

- ¹³C NMR (100 MHz, CDCl₃): δ 141.5, 136.2, 129.8, 126.5, 126.1, 125.4, 63.2, 36.5, 13.8, 7.2.
- HRMS (ESI-TOF): m/z calculated for C₁₁H₁₄NaO [M+Na]⁺ 185.0937; found 185.0942.

References

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